

2-Heptenol molecular weight and formula

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Compound of Interest

Compound Name: 2-Heptenol

Cat. No.: B3028808

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Technical Data Sheet: 2-Heptanol

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data for 2-Heptanol. It should be noted that the initial query for "**2-Heptenol**" did not yield specific results; the data presented here pertains to the closely related and more commonly referenced compound, 2-Heptanol.

Chemical Identity and Properties

2-Heptanol is a secondary alcohol. Its chemical formula is $C_7H_{16}O$.^{[1][2][3][4]} The molecular weight of 2-Heptanol is approximately 116.20 g/mol.^{[3][4][5]}

Quantitative Data Summary

The fundamental molecular data for 2-Heptanol is summarized in the table below.

| Parameter | Value |
|----------------------------|--------------------------------------|
| Molecular Formula | $C_7H_{16}O$ ^{[1][2][3][4]} |
| Molecular Weight | 116.20 g/mol ^{[3][4][5]} |
| Alternate Molecular Weight | 116.2013 ^[1] |

Note on a broader technical guide: A comprehensive whitepaper would typically include detailed experimental protocols and visualizations of signaling pathways. However, for the

specific query regarding the molecular weight and formula of 2-Heptanol, such in-depth experimental data and biological pathway information are not directly applicable. The information provided above constitutes the core, foundational data for this chemical compound.

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References

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